

Essential Safety and Handling Guide for ASP1126 (Ethylene Glycol Monophenyl Ether)

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Compound of Interest

Compound Name: ASP1126
Cat. No.: B12427371

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This guide provides crucial safety protocols and logistical information for the handling and disposal of **ASP1126**, also known as P1126 or Ethylene Glycol Monophenyl Ether. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment

ASP1126 is classified as harmful if swallowed, a cause of serious eye damage, and may cause respiratory irritation.^[1] Adherence to proper personal protective equipment (PPE) guidelines is mandatory to minimize exposure risk.

Personal Protective Equipment (PPE)	Specification	Source
Eye/Face Protection	Chemical safety goggles or a face shield. Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).	[2] [3]
Skin Protection	Chemical-resistant gloves (e.g., Viton®, Barrier®, Silver Shield®). Natural rubber gloves are not recommended. Wear appropriate protective clothing, such as aprons or boots, to prevent skin contact.	[2] [4]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation or other symptoms are experienced. A filter respirator for organic gases and vapors adapted to the airborne concentration of the substance is recommended.	[2] [5]

Operational and Disposal Plans

Proper handling and disposal of **ASP1126** are critical to prevent contamination and ensure a safe laboratory environment.

Handling and Storage

- Handling: Avoid contact with skin and eyes and inhalation of vapor or mist.[\[3\]](#) Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)

- Storage: Store in a cool, dry, and well-ventilated area.[3] Keep the container tightly closed and store under an inert gas.[1][3]

Disposal Plan

All waste material must be disposed of in accordance with local, regional, national, and international regulations.[1]

Waste Type	Disposal Procedure	Source
Unused Product	Dispose of contents/container to an approved waste disposal plant.	[1]
Contaminated Absorbent Material	May pose the same hazard as the spilled product. Dispose of via a licensed waste disposal contractor.	[4]
Contaminated Packaging	Dispose of as unused product. Handle uncleaned containers like the product itself.	[1][3]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

First Aid Measures

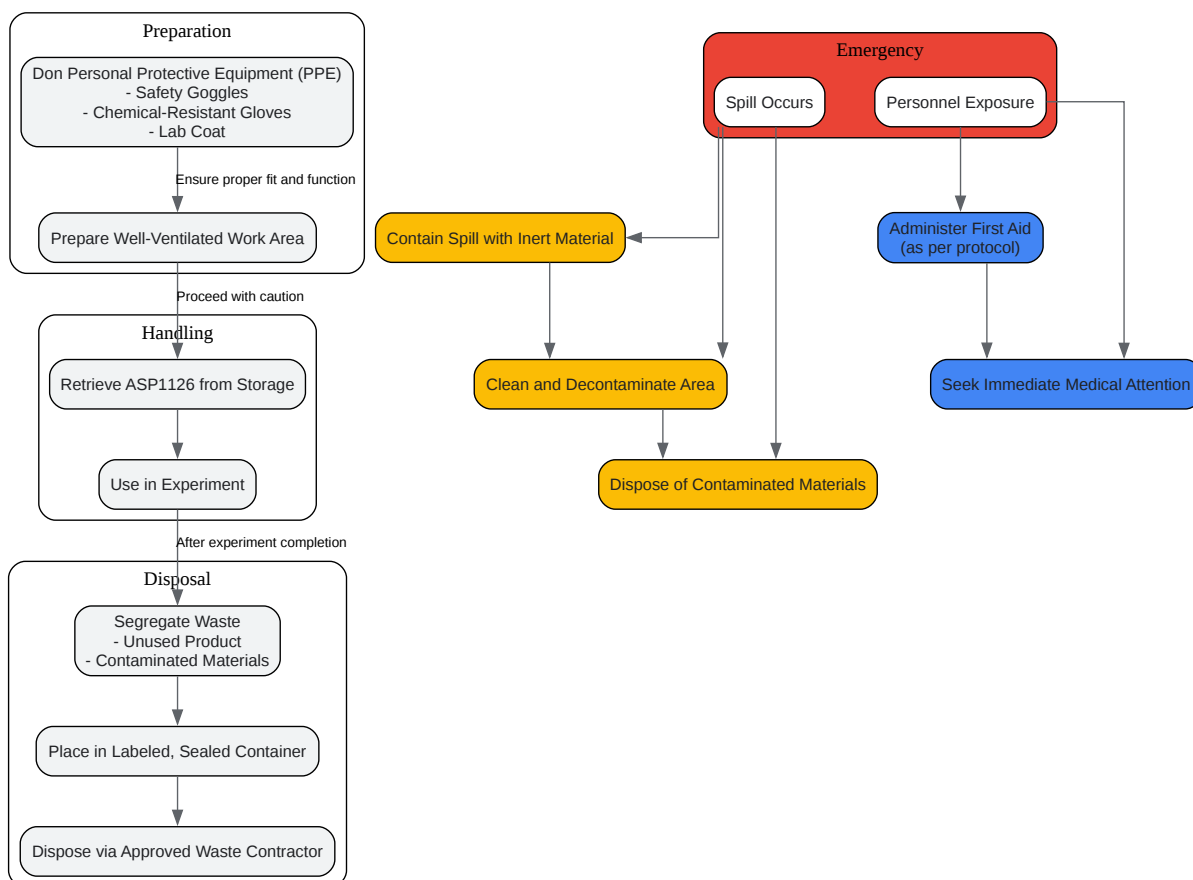
Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1] [2]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. Wash clothing before reuse.	[2]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.	[1] [2]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1] [2]

Spill and Leak Response

In the event of a spill, evacuate the area and ensure adequate ventilation.[\[1\]](#) Avoid breathing vapors or mist.[\[1\]](#)

Spill Size	Containment and Cleanup Procedure	Source
Small Spill	Absorb the spill with inert material (e.g., sand, earth, or vermiculite) and place it in a suitable container for disposal. Clean up spills immediately, observing precautions in the Protective Equipment section.	[2] [6]
Large Spill	Dike the spilled material to prevent runoff into storm sewers and ditches. Collect, bind, and pump off spills.	[1] [2]

Safe Handling Workflow for ASP1126



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Caption: Workflow for the safe handling of **ASP1126**, from preparation to disposal.

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